

Introduction: The Significance of Anionic Model Membranes

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Compound of Interest

Compound Name: Sodium
dimyristoylphosphatidylglycerol

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In the fields of drug delivery, membrane biophysics, and antimicrobial research, model lipid membranes are indispensable tools for investigating the complex interactions between therapeutic agents and cellular barriers.^[1] Anionic liposomes, in particular, serve as excellent mimics for the negatively charged surfaces of bacterial membranes and specific mammalian cell types.^[2] 1,2-dimyristoyl-sn-glycero-3-phospho-(1'-rac-glycerol), sodium salt (DMPG), is a phospholipid of paramount importance for constructing these models. Its phosphoglycerol headgroup confers a net negative charge at physiological pH, making it ideal for studying electrostatic interactions that govern drug binding, peptide insertion, and nanoparticle adhesion.^{[1][3]}

Understanding the physical chemistry of DMPG is critical for experimental design. Its phase transition temperature (T_m), the point at which the lipid acyl chains convert from a rigid gel state to a fluid liquid-crystalline state, is approximately 23°C in the presence of sufficient ionic strength (>100 mM NaCl).^{[4][5]} However, at low ionic strength, DMPG exhibits an unusually broad and complex transition region, spanning from 18°C to 35°C.^{[3][5][6]} This behavior underscores the necessity of precise buffer and temperature control during vesicle formation to ensure membrane homogeneity and reproducibility.

This guide provides a comprehensive framework for the preparation and rigorous characterization of unilamellar DMPG vesicles, offering field-proven insights and detailed protocols for researchers in pharmaceutical and life sciences.

Materials and Equipment

Materials

- 1,2-dimyristoyl-sn-glycero-3-phospho-(1'-rac-glycerol) (Sodium Salt) (DMPG) powder (e.g., Avanti Polar Lipids)
- Chloroform, HPLC grade
- Hydration Buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.4, or 10 mM HEPES with 150 mM NaCl, pH 7.4), filtered through a 0.22 μ m filter
- High-purity nitrogen or argon gas
- Deionized water (18.2 M Ω ·cm)
- Absolute ethanol for cleaning

Equipment

- Rotary evaporator
- Round-bottom flask (50 mL)
- Water bath or heating block
- Bath sonicator
- Mini-extruder (e.g., Avanti Polar Lipids)
- Polycarbonate membranes (e.g., 100 nm pore size)
- Filter supports for extruder
- Gas-tight glass syringes (1 mL)

- Glass vials with Teflon-lined caps
- Dynamic Light Scattering (DLS) and Zeta Potential Analyzer
- Access to a Cryo-Transmission Electron Microscope (Cryo-TEM) facility

Protocol 1: Preparation of 100 nm DMPG Unilamellar Vesicles

This protocol employs the gold-standard thin-film hydration method followed by extrusion. This technique reliably produces unilamellar vesicles with a controlled, uniform size distribution, which is critical for reproducible biophysical assays and drug delivery studies.

Part A: Thin-Film Hydration

- **Lipid Dissolution:** Weigh the desired amount of DMPG powder and dissolve it in chloroform in a clean round-bottom flask to achieve a final lipid concentration of 10-20 mg/mL.
Causality: Dissolving the lipid in an organic solvent ensures a homogenous mixture at the molecular level, which is the foundation for forming a uniform lipid film.
- **Solvent Evaporation:** Place the flask on a rotary evaporator. Immerse the flask in a water bath set to 35-40°C (above the T_m of DMPG) to facilitate evaporation and prevent the lipid from falling out of solution. Rotate the flask to create an even, thin lipid film on the inner surface. Continue evaporation until all visible solvent is gone.^[7]
- **High-Vacuum Drying:** Transfer the flask to a vacuum desiccator and dry for a minimum of 2 hours (overnight is recommended) to remove any residual chloroform. Causality: Residual solvent can disrupt bilayer formation and alter membrane properties, so its complete removal is critical for creating stable and well-defined liposomes.^{[8][9]}

Part B: Film Hydration and MLV Formation

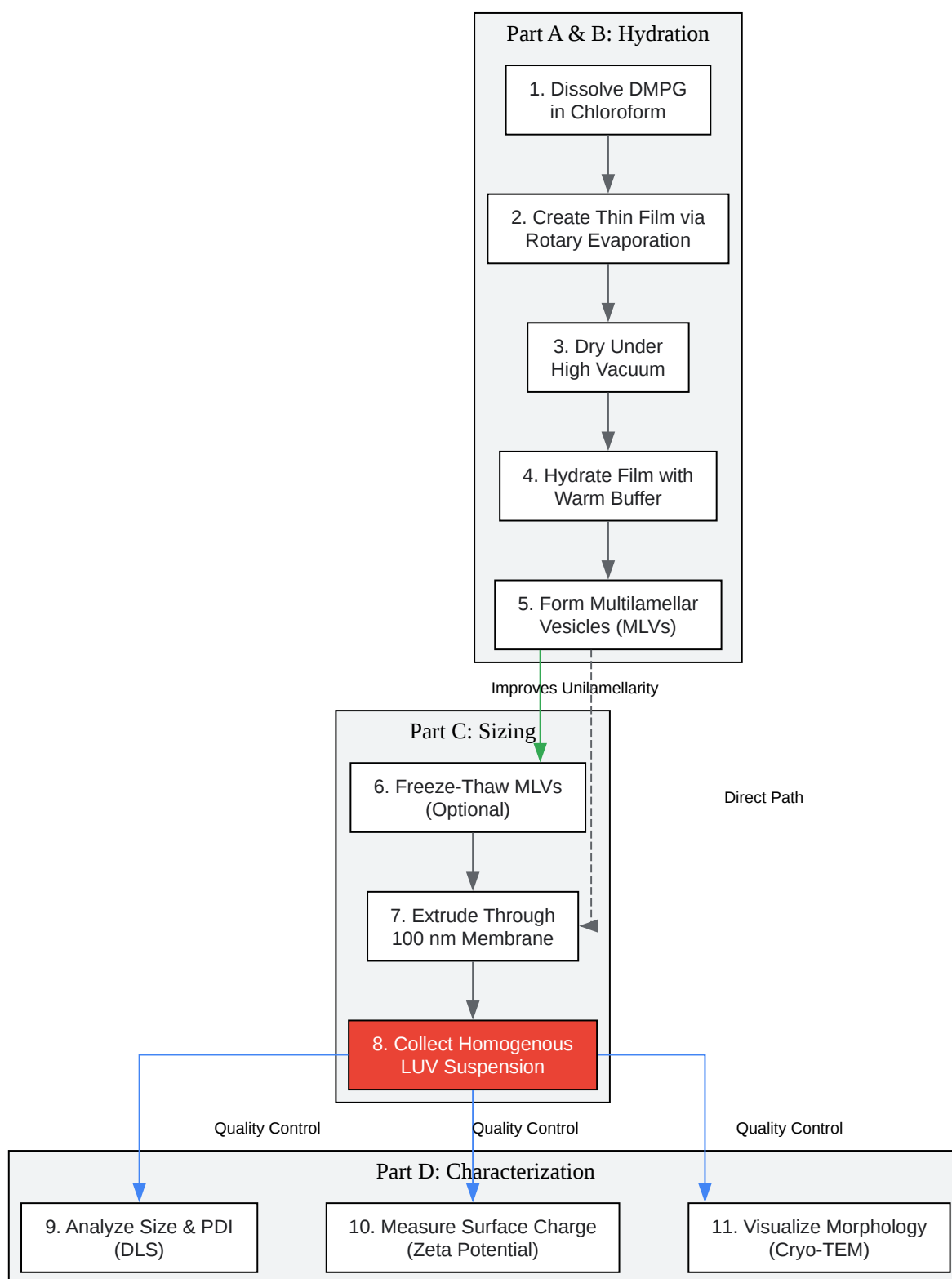
- **Hydration:** Warm the chosen hydration buffer to 35-40°C. Add the warm buffer to the dried lipid film to achieve the desired final lipid concentration (e.g., 1-5 mg/mL).
- **Vortexing:** Immediately seal the flask and vortex vigorously until all the lipid film is suspended off the glass, resulting in a milky, turbid suspension. This suspension consists of large,

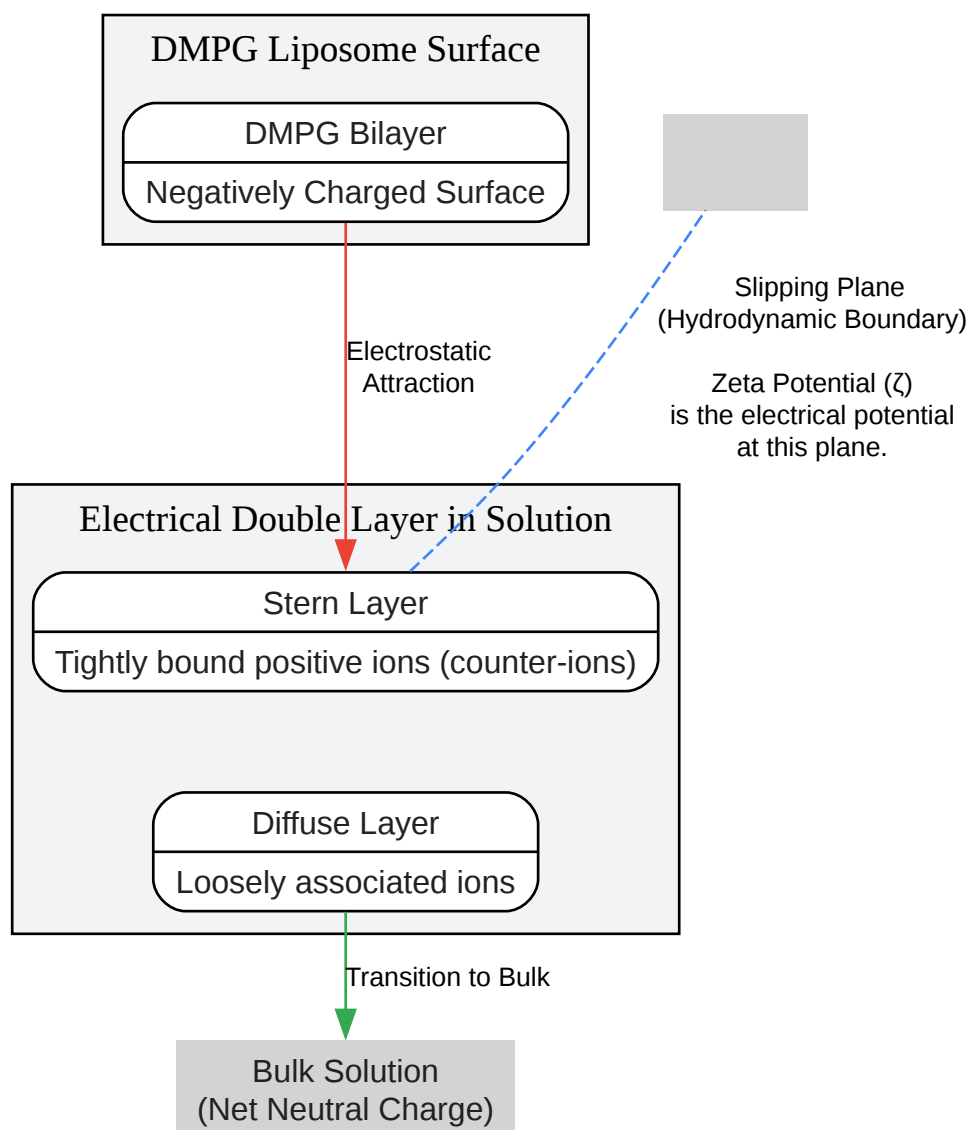
multilamellar vesicles (MLVs).

- Incubation: Incubate the MLV suspension in the 35-40°C water bath for 30-60 minutes, with intermittent vortexing every 10 minutes. Causality: Hydrating the lipid film above its phase transition temperature increases membrane fluidity, allowing for proper swelling and formation of well-structured lamellar sheets.

Part C: Vesicle Sizing by Extrusion

- Extruder Assembly: Assemble the mini-extruder with two stacked 100 nm polycarbonate membranes, following the manufacturer's instructions.[\[9\]](#) Pre-warm the extruder block to 35-40°C.
- Freeze-Thaw Cycles (Optional but Recommended): For enhanced unilamellarity and encapsulation efficiency, subject the MLV suspension to 5-10 freeze-thaw cycles. This involves freezing the suspension in liquid nitrogen and then thawing it in the warm water bath.[\[10\]](#)[\[11\]](#) Causality: This process ruptures larger MLVs, facilitating the formation of vesicles that are more amenable to extrusion.
- Extrusion: Load the MLV suspension into one of the glass syringes. Pass the suspension back and forth through the membranes a minimum of 11-21 times. The final pass should be collected from the outlet syringe. The solution should transition from milky to translucent, indicating the formation of smaller, more uniform vesicles.
- Storage: Store the final large unilamellar vesicle (LUV) suspension at 4°C. Do not freeze. For optimal results, use the vesicles within one week.[\[12\]](#)[\[13\]](#)





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Caption: Diagram of the Zeta Potential at a DMPG Liposome Surface.

Morphology and Lamellarity by Cryo-Transmission Electron Microscopy (Cryo-TEM)

Cryo-TEM is the most precise method for directly visualizing liposome structure. [14][15] It involves flash-freezing the suspension to trap the vesicles in a thin layer of vitrified (non-crystalline) ice, preserving their native morphology. [16][17]

- Procedure:

- Apply a small volume (2-3 μ L) of the liposome suspension to a glow-discharged TEM grid. [18] 2. Blot the grid to create a thin film of the suspension.
- Immediately plunge-freeze the grid into liquid ethane. [16] 4. Image the vitrified sample in a TEM under cryogenic conditions.
- Interpretation: Cryo-TEM images should confirm the presence of spherical vesicles. The size distribution can be measured directly from the micrographs, and crucially, the images will reveal the lamellarity (the number of bilayers), confirming that the extrusion process successfully produced unilamellar vesicles. [15]

Expected Results and Troubleshooting

A successful DMPG liposome preparation should yield the following characteristics.

Parameter	Technique	Expected Value	Common Issues & Solutions
Z-Average Diameter	DLS	95 - 115 nm (for 100 nm extrusion)	Too Large: Incomplete extrusion (increase passes), aggregation (check buffer pH/ionic strength).
Polydispersity Index (PDI)	DLS	< 0.2	Too High (>0.3): Inefficient extrusion, presence of MLVs (add freeze-thaw cycles), contamination.
Zeta Potential	ELS	≤ -30 mV	Too Low (near zero): Incorrect pH, high salt buffer used for measurement, lipid degradation.
Morphology	Cryo-TEM	Spherical, unilamellar vesicles	Multilamellar/Oligolamellar: Incomplete extrusion (increase passes to >21). Irregular Shapes: Osmotic stress, lipid degradation.

Conclusion

The creation of anionic model membranes using sodium DMPG is a foundational technique for a wide array of research applications, from fundamental biophysics to advanced drug delivery design. [19] By carefully controlling experimental parameters such as temperature and ionic strength, and by employing robust preparation methods like thin-film hydration and extrusion, researchers can produce high-quality, reproducible unilamellar vesicles. The subsequent characterization using DLS, zeta potential analysis, and Cryo-TEM provides a self-validating

system, ensuring the structural integrity and physicochemical properties of the model membrane are well-defined before their use in downstream applications.

References

- Using Dynamic Light Scattering (DLS) for Liposome Size Analysis. (2023). News-Medical.Net. [\[Link\]](#)
- Cryo-EM sample preparation method for extremely low concentration liposomes. (2018). bioRxiv. [\[Link\]](#)
- Cryo-EM sample preparation method for extremely low concentration liposomes. PMC. [\[Link\]](#)
- The peculiar thermo-structural behavior of the anionic lipid DMPG. ResearchGate. [\[Link\]](#)
- Liposome size analysis by dynamic/static light scattering upon size exclusion-/field flow-fractionation. SciSpace. [\[Link\]](#)
- Liposomes synthesis and size characterization with high precision DLS. Cordouan Technologies. [\[Link\]](#)
- Liposome size analysis by dynamic/static light scattering upon size exclusion-/field flow-fractionation. (2006). PubMed. [\[Link\]](#)
- Liposome Zeta Potential Determination. Creative Biostructure. [\[Link\]](#)
- The peculiar thermo-structural behavior of the anionic lipid DMPG. (2003). PubMed. [\[Link\]](#)
- Liposome Zeta Potential Testing. CD Formulation. [\[Link\]](#)
- Standard Practice for Performing Cryo-Transmission Electron Microscopy of Liposomes. (2023). ASTM International. [\[Link\]](#)
- Avanti™ DMPG. Croda Pharma. [\[Link\]](#)
- Enhanced dynamics in the anomalous melting regime of DMPG lipid membranes. (2020). AIP Publishing. [\[Link\]](#)

- Automating Zeta Potential Measurements for Liposomes in High and Low Salt Environments. Wyatt Technology. [\[Link\]](#)
- Zeta Potential Characterisation of Anionic and Cationic Liposomes. (2005). AZoNano. [\[Link\]](#)
- Melittin-Induced Structural Transformations in DMPG and DMPS Lipid Membranes: A Langmuir Monolayer and AFM Study. (2024). MDPI. [\[Link\]](#)
- Process for making liposome preparation.
- Imaging of Liposomes by Transmission Electron Microscopy. Springer Nature Experiments. [\[Link\]](#)
- Biophysical Interactions with Model Lipid Membranes: Applications in Drug Discovery and Drug Delivery. (2009). ACS Publications. [\[Link\]](#)
- Imaging of Liposomes by Transmission Electron Microscopy. ResearchGate. [\[Link\]](#)
- Synthesis of anionic and cationic unilamellar liposome nanoparticles using a thin film dispersed h. (2023). Protocols.io. [\[Link\]](#)
- Utilizing Drug-Lipid Membrane Partitioning. Signpath Pharma. [\[Link\]](#)
- Development and Analytical Characterization of Liposomes: A Comprehensive Approach. ResearchGate. [\[Link\]](#)
- Summary of Methods to Prepare Lipid Vesicles. University of Pennsylvania. [\[Link\]](#)
- Preparation of small unilamellar vesicles. Caroline Ajo-Franklin Research Group. [\[Link\]](#)
- Biophysical interactions with model lipid membranes: applications in drug discovery and drug delivery. PMC. [\[Link\]](#)
- Vesicles of variable sizes produced by a rapid extrusion procedure. Elsevier. [\[Link\]](#)
- Constant Pressure-controlled Extrusion Method for the Preparation of Nano-sized Lipid Vesicles. PMC. [\[Link\]](#)

- Morrissey Lab Protocol for Preparing Phospholipid Vesicles (SUV) by Sonication. University of Illinois Urbana-Champaign. [[Link](#)]
- Morrissey Lab Protocol for Preparing Phospholipid Vesicles by Membrane Extrusion. University of Illinois Urbana-Champaign. [[Link](#)]
- How Should I Store My Liposomes?. Avanti Research. [[Link](#)]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. crodapharma.com [crodapharma.com]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. The peculiar thermo-structural behavior of the anionic lipid DMPG - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.aip.org [pubs.aip.org]
- 7. US6007838A - Process for making liposome preparation - Google Patents [patents.google.com]
- 8. tf7.org [tf7.org]
- 9. tf7.org [tf7.org]
- 10. liposomes.ca [liposomes.ca]
- 11. Constant Pressure-controlled Extrusion Method for the Preparation of Nano-sized Lipid Vesicles - PMC [pmc.ncbi.nlm.nih.gov]
- 12. protocols.io [protocols.io]
- 13. avantiresearch.com [avantiresearch.com]
- 14. Cryo-EM sample preparation method for extremely low concentration liposomes - PMC [pmc.ncbi.nlm.nih.gov]

- [15. researchgate.net \[researchgate.net\]](#)
- [16. store.astm.org \[store.astm.org\]](#)
- [17. Imaging of Liposomes by Transmission Electron Microscopy | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [18. Cryo-EM sample preparation method for extremely low concentration liposomes | bioRxiv \[biorxiv.org\]](#)
- [19. Biophysical interactions with model lipid membranes: applications in drug discovery and drug delivery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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